

# Comparative Purity Analysis of 2,5-Diethoxyaniline: HPLC vs. GC-MS

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## Compound of Interest

Compound Name: 2,5-Diethoxyaniline

Cat. No.: B165579

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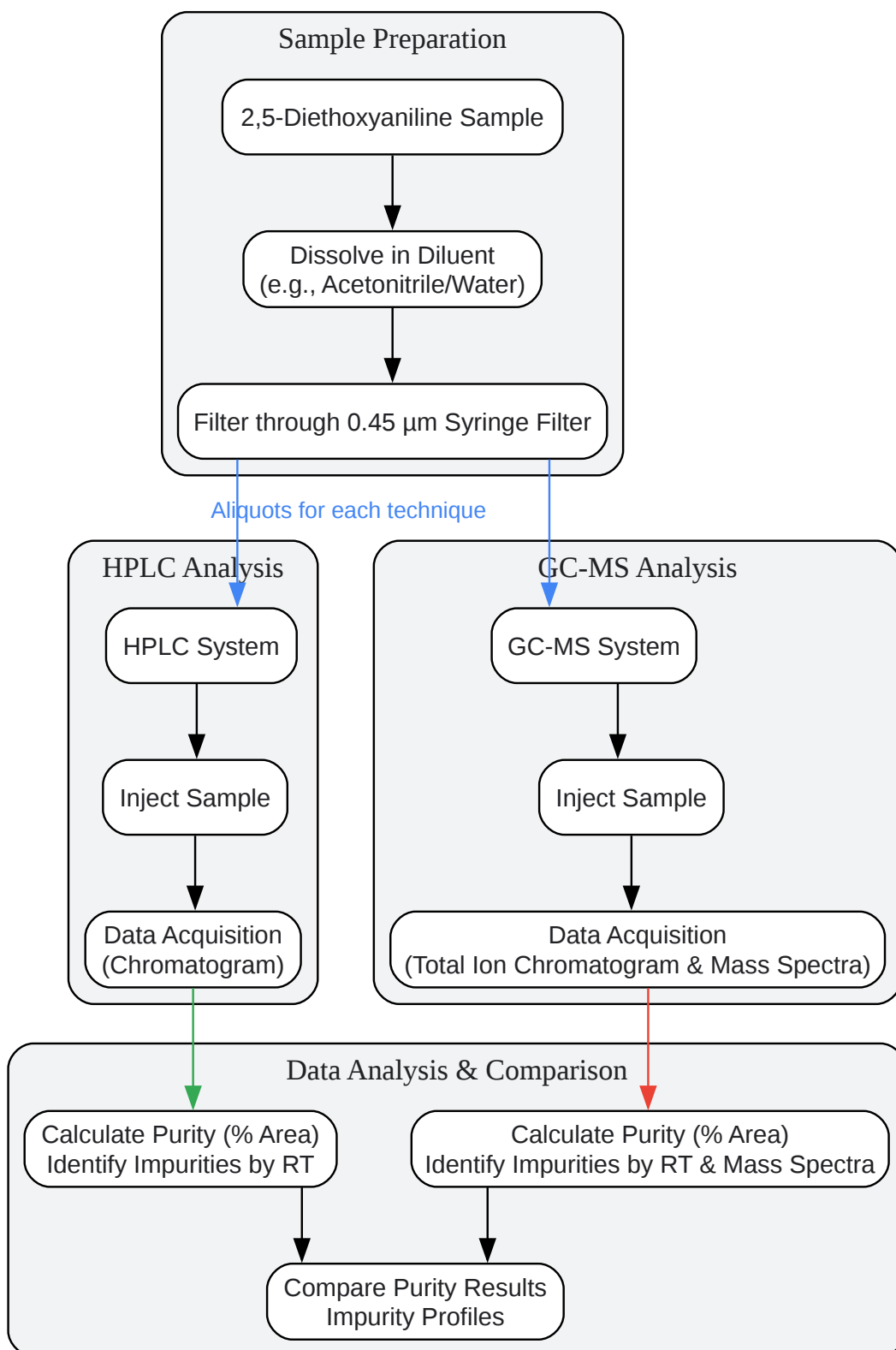
This guide provides a comprehensive comparison of High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) for the purity validation of **2,5-Diethoxyaniline**. The objective is to offer a detailed experimental framework and data comparison to assist researchers in selecting the most suitable analytical method for their specific needs.

## Introduction

**2,5-Diethoxyaniline** is a valuable intermediate in the synthesis of various organic molecules, including dyes and active pharmaceutical ingredients. Ensuring the purity of this starting material is critical for the quality, safety, and efficacy of the final product. This guide outlines detailed protocols for two robust analytical techniques, HPLC and GC-MS, and presents a framework for comparing their performance in determining the purity of **2,5-Diethoxyaniline**.

## Experimental Workflow

The following diagram illustrates the comparative experimental workflow for the purity validation of **2,5-Diethoxyaniline** using HPLC and GC-MS.



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